

Introduction: The Pyrazolo[4,3-c]pyridine Scaffold in Drug Discovery

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Compound of Interest

Compound Name: *6-bromo-1-methyl-1H-pyrazolo[4,3-c]pyridine*

CAS No.: 1638764-71-2

Cat. No.: B3108149

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The fusion of pyrazole and pyridine rings creates a class of heterocyclic compounds known as pyrazolopyridines. Among these, the pyrazolo[4,3-c]pyridine core is a recognized "privileged scaffold" in medicinal chemistry. Its structural resemblance to purine enables it to interact with a wide array of biological targets, including kinases and protein-protein interfaces.^[1] This scaffold is the foundation for compounds investigated for a range of therapeutic applications, including the treatment of neuropathic pain, anxiety, and parasitic infections, as well as for their role as carbonic anhydrase inhibitors.^{[1][2][3][4]}

This guide provides a comprehensive technical overview of a specific, yet under-documented, derivative: **6-bromo-1-methyl-1H-pyrazolo[4,3-c]pyridine**. While extensive experimental data for this precise molecule is scarce in peer-reviewed literature, this document consolidates available information on the core scaffold and related analogues to provide a predictive and practical resource for researchers. We will explore its structure, propose a robust synthetic pathway, predict its chemical and spectroscopic properties, and discuss its potential as a key intermediate in the development of novel therapeutics.

Molecular Structure and Properties

The foundational structure is the 1H-pyrazolo[4,3-c]pyridine, a bicyclic system with nitrogen atoms at positions 1, 2, and 5. The target molecule is substituted with a bromine atom at the C6 position of the pyridine ring and a methyl group on the N1 nitrogen of the pyrazole ring.

Note on Isomerism: It is critical to distinguish the pyrazolo[4,3-c]pyridine core from its isomers, such as the more commonly reported pyrazolo[4,3-b]pyridine and pyrazolo[3,4-b]pyridine systems, as their chemical and biological properties differ significantly.

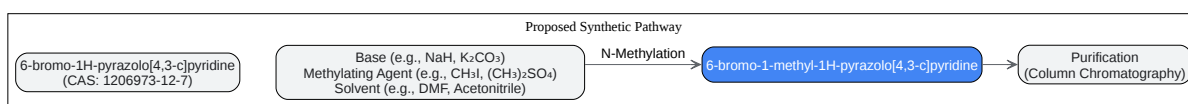
Table 1: Physicochemical Properties of **6-bromo-1-methyl-1H-pyrazolo[4,3-c]pyridine** and its Parent Compound.

Property	6-bromo-1-methyl-1H-pyrazolo[4,3-c]pyridine (Predicted/Calculated)	6-bromo-1H-pyrazolo[4,3-c]pyridine (Reported)
CAS Number	Not assigned	1206973-12-7[5]
Molecular Formula	C ₇ H ₆ BrN ₃	C ₆ H ₄ BrN ₃ [5]
Molecular Weight	212.05 g/mol	198.02 g/mol [5]
Physical Form	Solid (Predicted)	Solid
Melting Point	Not reported	Not reported
Boiling Point	Not reported	Not reported
Solubility	Predicted to be soluble in organic solvents like DMSO, DMF, and chlorinated solvents.	Not reported
InChI Key	IDEGMQSTUKVUBK-UHFFFAOYSA-N (for 3-methyl isomer)	PGKALOYNTWMFKJ-UHFFFAOYSA-N

Synthesis and Purification

While a specific published protocol for **6-bromo-1-methyl-1H-pyrazolo[4,3-c]pyridine** is not available, a logical and experimentally sound synthetic route can be designed based on established methodologies for N-alkylation of nitrogen-containing heterocycles and the availability of the parent compound.

The most direct approach involves the selective N-methylation of the commercially available 6-bromo-1H-pyrazolo[4,3-c]pyridine.



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Caption: Proposed workflow for the synthesis of the target compound.

Experimental Protocol: N-Methylation of 6-bromo-1H-pyrazolo[4,3-c]pyridine

This protocol is a predictive methodology based on standard organic chemistry practices. Researchers should perform small-scale trials to optimize conditions.

1. Reagents and Materials:

- 6-bromo-1H-pyrazolo[4,3-c]pyridine (1.0 eq)
- Sodium hydride (NaH), 60% dispersion in mineral oil (1.2 eq) or Potassium Carbonate (K_2CO_3) (2-3 eq)
- Methyl iodide (CH_3I) (1.2 eq)
- Anhydrous N,N-Dimethylformamide (DMF) or Acetonitrile
- Saturated aqueous ammonium chloride (NH_4Cl) solution

- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

2. Step-by-Step Procedure:

- To a flame-dried, round-bottom flask under an inert atmosphere (Nitrogen or Argon), add 6-bromo-1H-pyrazolo[4,3-c]pyridine.
- Dissolve the starting material in anhydrous DMF.
- Cool the solution to 0 °C in an ice bath.
- Causality: The use of a strong, non-nucleophilic base like NaH is crucial for the deprotonation of the pyrazole N-H, which is weakly acidic. This deprotonation generates the corresponding anion, a much more potent nucleophile required for the subsequent alkylation step. Anhydrous conditions are essential as NaH reacts violently with water.
- Carefully add the sodium hydride portion-wise to the stirred solution. Effervescence (H_2 gas evolution) should be observed. Allow the mixture to stir at 0 °C for 30 minutes.
- Slowly add methyl iodide dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 4-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Self-Validation: The reaction is complete when the starting material spot on the TLC plate is consumed. Co-spotting with the starting material is essential for accurate monitoring.
- Upon completion, cautiously quench the reaction by slowly adding saturated aqueous NH_4Cl solution at 0 °C.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x).

- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude residue by silica gel column chromatography using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure product. The potential for N1 vs. N2 methylation exists, and chromatographic separation may be required to isolate the desired N1-methyl isomer.

Spectroscopic Characterization (Predicted)

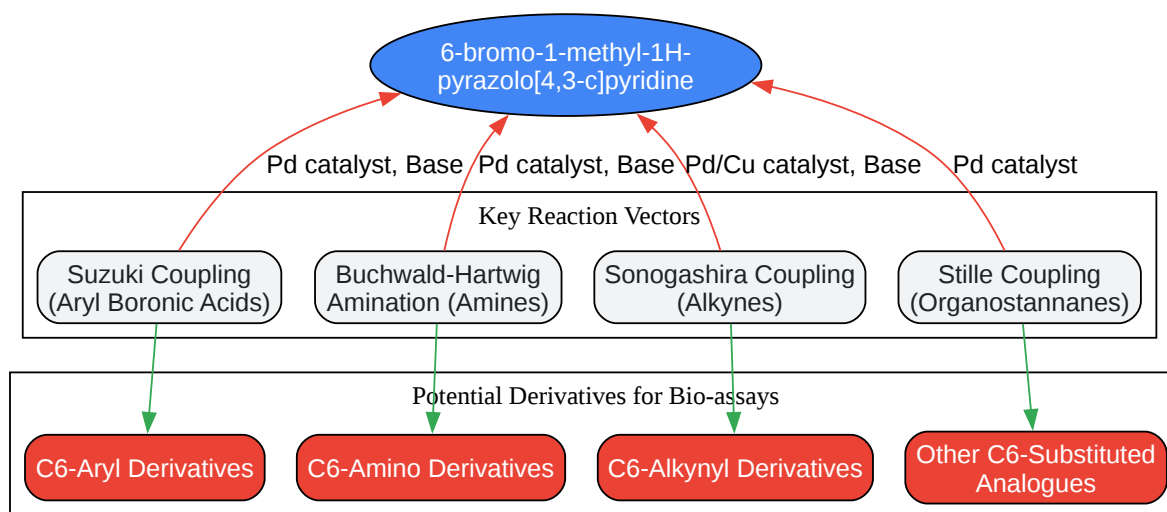
For a researcher who successfully synthesizes this compound, the following spectroscopic signatures would be expected for structural confirmation.

- ^1H NMR:
 - Methyl Protons (N-CH_3): A sharp singlet is expected around δ 3.8-4.2 ppm.
 - Aromatic Protons: Three distinct signals in the aromatic region (δ 7.0-9.0 ppm) are anticipated. One singlet for the proton at C3, and two singlets or narrow doublets for the protons at C4 and C7. The precise chemical shifts will be influenced by the electronic effects of the fused rings and the bromine substituent.
- ^{13}C NMR:
 - Seven distinct carbon signals are expected.
 - Methyl Carbon (N-CH_3): A signal in the aliphatic region, likely around δ 35-45 ppm.
 - Aromatic Carbons: Six signals in the aromatic/heteroaromatic region (δ 100-150 ppm), including the carbon bearing the bromine (C-Br), which would likely appear in the lower field part of this range.
- Mass Spectrometry (MS):
 - The Electrospray Ionization (ESI-MS) spectrum in positive mode would show the protonated molecular ion $[\text{M}+\text{H}]^+$.

- A characteristic isotopic pattern for a single bromine atom (a pair of peaks of nearly equal intensity, differing by 2 m/z units) would be observed for the molecular ion peak (e.g., at m/z 212 and 214 for $[M]^+$ and at 213 and 215 for $[M+H]^+$).

Reactivity and Applications in Drug Development

The chemical structure of **6-bromo-1-methyl-1H-pyrazolo[4,3-c]pyridine** offers a versatile platform for further chemical modification, making it a valuable building block for creating libraries of potential drug candidates.



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Sources

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. Discovery of novel tetrahydro-pyrazolo \[4,3-c\] pyridines for the treatment of neuropathic pain: synthesis and neuropharmacology - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [4. Pyrazolo\[4,3-c\]pyridine Sulfonamides as Carbonic Anhydrase Inhibitors: Synthesis, Biological and In Silico Studies \[mdpi.com\]](https://mdpi.com)
- [5. 6-Bromo-1H-pyrazolo 4,3-c pyridine AldrichCPR 1206973-12-7 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
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